

Molecular weight of Ethyl 1-benzylpiperidine-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 1-benzylpiperidine-3-carboxylate

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An In-Depth Technical Guide to Ethyl 1-benzylpiperidine-3-carboxylate

For professionals in the fields of medicinal chemistry and drug development, a comprehensive understanding of key pharmaceutical intermediates is paramount. **Ethyl 1-benzylpiperidine-3-carboxylate** stands out as a versatile scaffold, instrumental in the synthesis of a wide array of pharmacologically active agents. This guide provides a detailed technical overview of its core chemical properties, focusing on its molecular weight, synthesis, analytical characterization, and applications, designed to equip researchers and scientists with the critical information needed for its effective utilization.

Core Chemical Identity and Molecular Weight

Ethyl 1-benzylpiperidine-3-carboxylate is a heterocyclic compound featuring a piperidine ring N-substituted with a benzyl group and an ethyl carboxylate group at the 3-position. Its precise chemical identity is fundamental to all experimental and theoretical work.

The molecular formula for this compound is $C_{15}H_{21}NO_2$.^{[1][2]} This composition is the basis for determining its molecular weight, a critical parameter in stoichiometric calculations for synthesis, and for verification via analytical techniques such as mass spectrometry.

Calculation of Molecular Weight: The molecular weight can be expressed in two ways: the average molecular mass (based on the natural isotopic abundance of elements) and the monoisotopic mass (based on the mass of the most abundant isotopes).

- Average Molecular Mass: Utilizes the weighted average of the atomic masses of all isotopes of each element. For C₁₅H₂₁NO₂, this is calculated as: (15 * 12.011) + (21 * 1.008) + (1 * 14.007) + (2 * 15.999) = 247.34 g/mol [1][2]
- Monoisotopic Mass: Calculated using the mass of the most abundant isotope for each element (¹²C, ¹H, ¹⁴N, ¹⁶O). This value is crucial for high-resolution mass spectrometry. (15 * 12.000000) + (21 * 1.007825) + (1 * 14.003074) + (2 * 15.994915) = 247.15723 Da[3]

These values are summarized in the table below for quick reference.

Identifier	Value	Source
IUPAC Name	Ethyl 1-benzylpiperidine-3-carboxylate	N/A
CAS Number	72551-53-2	[1][2]
Molecular Formula	C ₁₅ H ₂₁ NO ₂	[1][2]
Average Molecular Weight	247.34 g/mol	[1][2]
Monoisotopic Mass	247.157228913 Da	[3]
InChI Key	ASQCOPJFYLJCGD-UHFFFAOYSA-N	[3]

Physicochemical Properties

The physical and chemical properties of **Ethyl 1-benzylpiperidine-3-carboxylate** dictate its handling, storage, and reaction conditions. As a liquid at room temperature, its use in synthesis is often straightforward.

Property	Value	Source
Physical Form	Liquid	[4]
Color	Colorless	[4][5]
Boiling Point	125-128 °C at 2 mm Hg	[4]
Density	~1.075 g/cm ³ (Predicted)	[4]
pKa	7.98 ± 0.10 (Predicted)	[4]
Storage Temperature	Room Temperature, sealed in dry conditions	[4]

Synthesis and Manufacturing

The synthesis of piperidine derivatives is a cornerstone of medicinal chemistry.^[6] **Ethyl 1-benzylpiperidine-3-carboxylate** is often synthesized as a key intermediate for more complex molecules. A common approach involves the N-benzylation of a pre-existing piperidine-3-carboxylate ester. The causality behind this choice is the ready availability of the starting materials and the robustness of the N-alkylation reaction.

Experimental Protocol: N-benzylation of Ethyl Nipecotate

This protocol describes a representative synthesis of **Ethyl 1-benzylpiperidine-3-carboxylate** from Ethyl nipecotate (Ethyl piperidine-3-carboxylate).

Step 1: Reaction Setup

- To a solution of Ethyl nipecotate (1 equivalent) in a suitable aprotic solvent (e.g., acetonitrile or DMF), add a weak base such as potassium carbonate (K_2CO_3 , 1.5-2.0 equivalents).
- Stir the mixture at room temperature to ensure a homogenous suspension.

Step 2: N-Alkylation

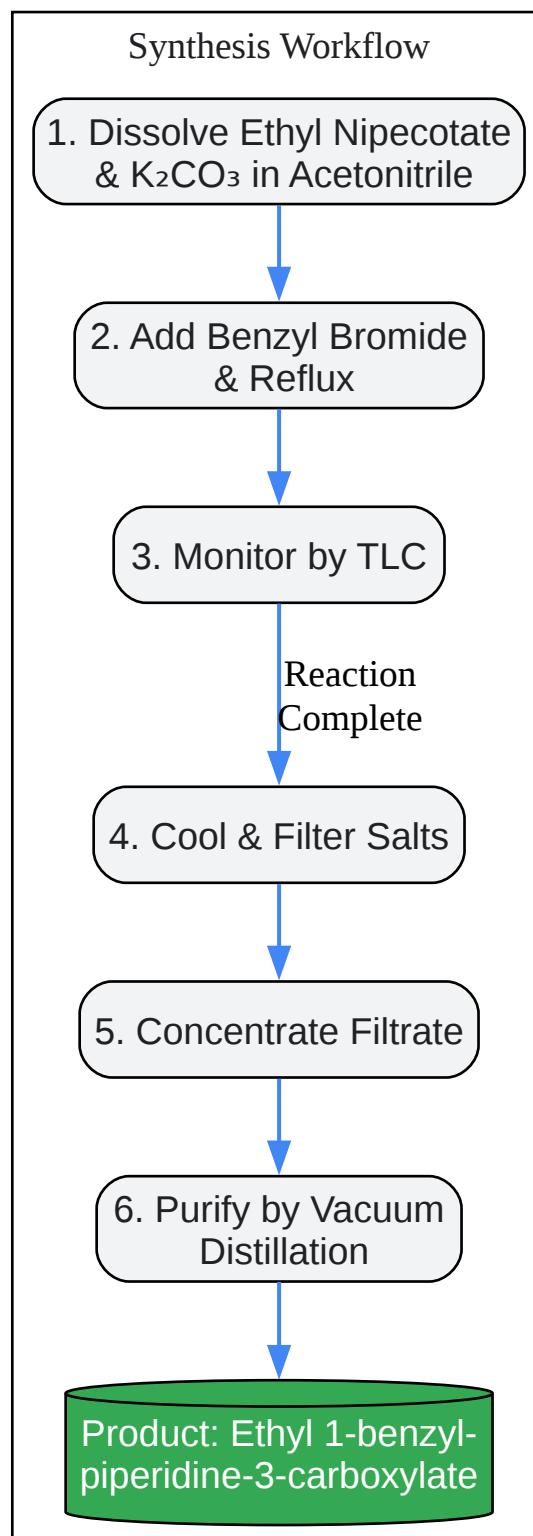
- Add benzyl bromide or benzyl chloride (1.1 equivalents) dropwise to the stirred suspension. The choice of a benzyl halide is driven by its reactivity as a good alkylating agent.
- Heat the reaction mixture to reflux (typically 60-80 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC).

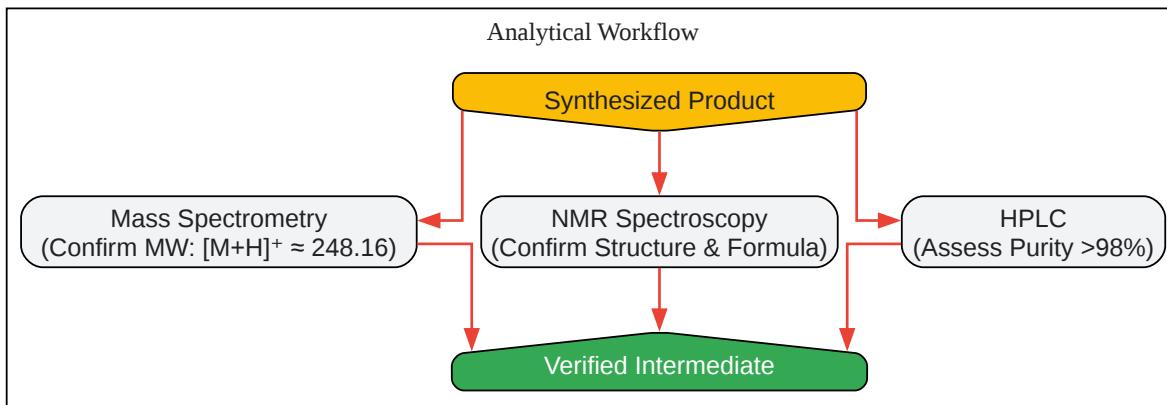
Step 3: Work-up and Isolation

- Once the reaction is complete (typically after several hours), cool the mixture to room temperature.
- Filter off the inorganic salts (e.g., K_2CO_3 and the resulting potassium halide).
- Concentrate the filtrate under reduced pressure to remove the solvent.

Step 4: Purification

- The resulting crude oil is purified by vacuum distillation or column chromatography on silica gel to yield pure **Ethyl 1-benzylpiperidine-3-carboxylate**. The purity is validated to be $\geq 98\%$ for use in subsequent steps.[4]





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